

2'-Azido Guanosine: Basic Properties & Handling

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Compound Focus: 2'-Azido guanosine

CAS No.: 60921-30-4

Cat. No.: S823923

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While specific handling procedures for **2'-azido guanosine** are limited in the search results, the following table summarizes its key characteristics based on available data.

Property	Description
Chemical Name	2'-Azido guanosine [1]
CAS Number	60921-30-4 [1]
Appearance	White powder [1]
Molecular Formula	$C_{10}H_{12}N_8O_4$ [1]
Molecular Weight	308.25 g/mol [1]
UV Absorption	253 nm [1]
Stability (as supplied)	Stable for 2 years from date of purchase [1]
Stability (in solution)	Solutions in DMSO or distilled water may be stored at -20°C for up to 1 month [1]

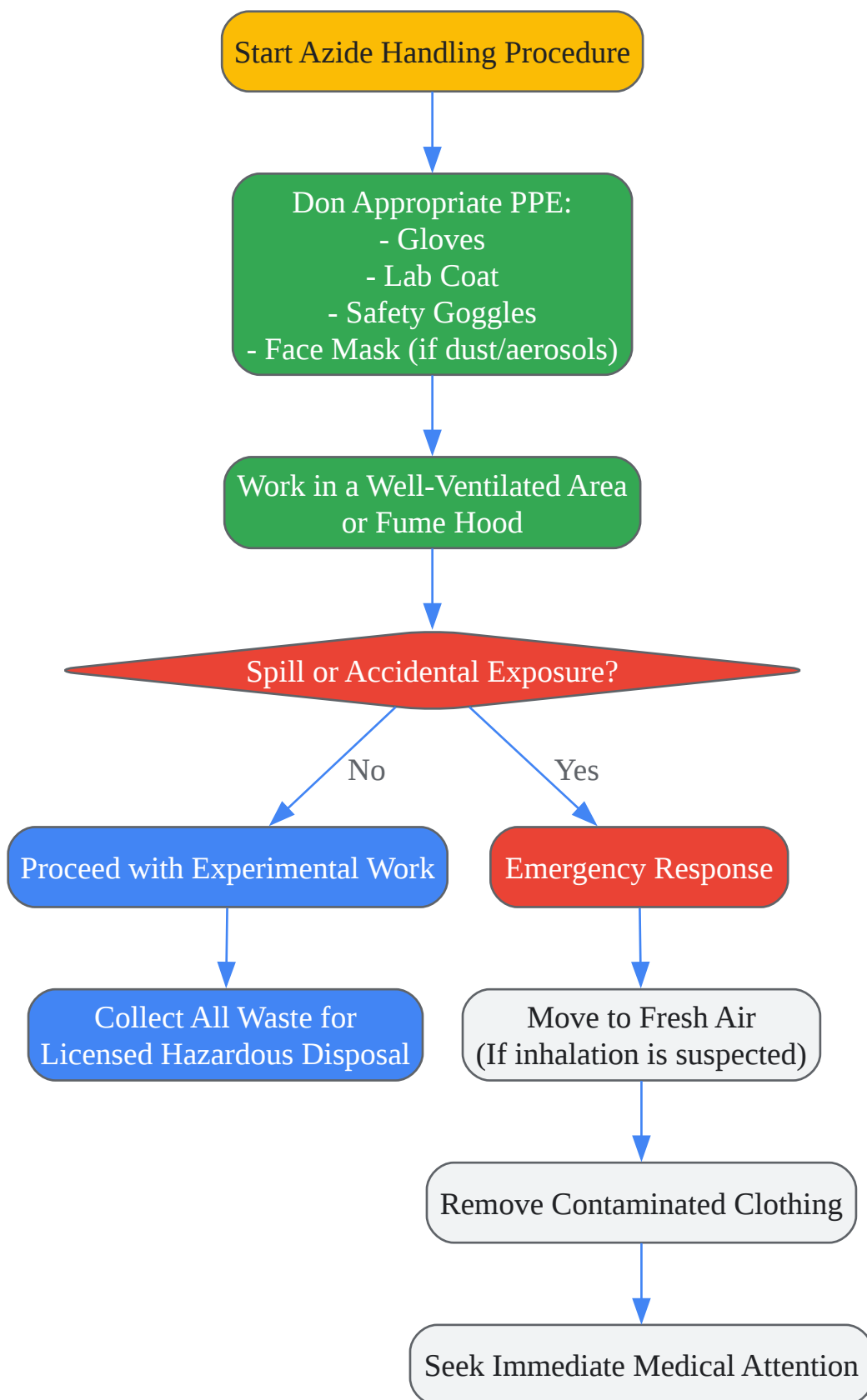
Azide Safety Fundamentals

The core safety concern when working with **2'-azido guanosine** is the presence of the azide functional group. The following guidance is based on general sodium azide safety, which shares toxicity characteristics with organic azides [2].

- **Health Hazards:** Azides are cytotoxic and interfere with cellular processes by preventing cells from using oxygen. Exposure can damage the heart, brain, and other vital organs. There is no specific antidote for azide poisoning [2].
- **Exposure Routes:** Azides can be harmful through **inhalation, ingestion, or skin contact**. Particular care must be taken to avoid inhalation, especially in enclosed spaces [2].
- **Incompatibilities:** Azides can form highly toxic and explosive compounds when mixed with metals (e.g., in plumbing). **Never pour azide-containing waste down the drain** [2].

Safe Handling & Emergency Procedures

The diagram below outlines the essential safety workflow for handling azide compounds.



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Personal Protective Equipment (PPE) and Engineering Controls

- **PPE:** Always wear appropriate **gloves, a lab coat, and safety goggles**. A **face mask** is additionally recommended to protect against potential dust or aerosols [2].
- **Engineering Controls:** Perform all work with azides in a **well-ventilated area or a fume hood** to prevent the accumulation of toxic vapors [2].

Emergency Response

- **Inhalation:** Immediately move the affected person to an area with **fresh air** [2].
- **Skin Contact/Splashes:** Remove contaminated clothing and thoroughly rinse the affected skin with water [2].
- **General Response:** For any exposure, **seek immediate medical attention** and inform medical personnel of the involved chemical (azide) [2].

Waste Disposal

- **Crucial:** Azide-containing waste must **never be disposed of in sink drains** due to the risk of forming explosive metal azides in the plumbing [2].
- **Correct Method:** Collect all waste and dispose of it through a **licensed hazardous waste disposal company**, following all institutional guidelines [2].

Troubleshooting Common Scenarios

Issue	Possible Cause & Solution
Need to remove azide from a solution	Azides are often added to antibody stocks as a preservative but must be removed for cell culture. Use dialysis or desalting columns (e.g., Sephadex G-25) to separate the large biomolecules from the small azide molecules [2].
Uncertainty about solution stability	For 2'-azido guanosine, prepare fresh solutions when possible. DMSO or aqueous solutions can be stored at -20°C for up to one month [1].

Issue	Possible Cause & Solution
Suspected incomplete azide removal	When using dialysis, ensure you perform at least three buffer changes to allow for complete diffusion of the azide out of the sample [2].

Research Applications & Synthesis Context

Understanding the research uses of **2'-azido guanosine** can provide context for its handling.

- **RNA Modification & Labeling:** **2'-azido guanosine** is a valuable tool for **site-specifically modifying RNA**. The azide group can be used in "click chemistry" reactions to attach fluorescent dyes or other tags, enabling RNA tracking and study [1] [3].
- **Antiviral Research:** It is studied for its potential as a **nucleoside analogue** that may inhibit viral replication [1].
- **Synthesis Note:** The synthesis of 2'-azido modified RNA is complex. A 2022 study presented a robust method to convert 2'-amino RNA into 2'-azido RNA using a reagent called fluorosulfonyl azide (FSO_2N_3) [3]. This highlights that handling may involve other specialized and potentially hazardous reagents.

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References

1. CAS 60921-30-4 2'-azido guanosine [bocsci.com]
2. Sodium azide removal protocol [abcam.com]
3. Robust synthesis of 2'-azido modified RNA from 2 [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [2'-Azido Guanosine: Basic Properties & Handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b823923#2-azido-guanosine-handling-azide-safety>]

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